

Application Notes and Protocols for Barium Periodate

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Compound of Interest

Compound Name: *Barium periodate*

Cat. No.: *B1603633*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **barium periodate**. **Barium periodate** is a strong oxidizing agent and, like other barium compounds, is toxic. Therefore, strict adherence to safety protocols is essential.

Chemical and Physical Properties

Barium periodate is a white, solid inorganic compound. Due to its limited use in mainstream research, extensive physical and chemical data are not readily available. The following table summarizes the known and estimated properties of **barium periodate**.

Property	Value
Chemical Formula	Ba(IO ₄) ₂
Molecular Weight	519.13 g/mol [1]
Appearance	White or yellowish odorless powder or small crystals.
Solubility	Barium periodate is described as relatively insoluble in water.[2] A precise solubility value is not readily available, but for comparison, the solubility product constant (K _{sp}) for the related compound barium iodate (Ba(IO ₃) ₂) is 4.01 x 10 ⁻⁹ at 25°C.[3][4][5][6][7]
Thermal Stability	The exact decomposition temperature is not well-documented. However, as a Group 2 metal salt, it is expected to be more thermally stable than the periodates of lighter alkaline earth metals.[8][9] The thermal decomposition of other barium salts, like barium carbonate, requires high temperatures.[10][11]
CAS Number	13718-58-6[1][12]
Hazard Classifications	Oxidizing solid (Category 2), Acute toxicity (Oral, Category 4), Acute toxicity (Inhalation, Category 4), Skin irritation (Category 2), Eye irritation (Category 2A).[1]

Safety and Handling

Barium periodate is a hazardous chemical that requires careful handling to prevent accidents and exposure.

Personal Protective Equipment (PPE)

When handling **barium periodate**, the following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles are required at all times.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn.
- **Skin and Body Protection:** A lab coat and closed-toe shoes are essential. For larger quantities, a chemical-resistant apron is recommended.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.

Handling Procedures

- Always handle **barium periodate** in a designated area, such as a chemical fume hood, to minimize exposure.
- Avoid the formation of dust when handling the solid.
- Keep away from heat, sparks, and open flames.
- Do not allow contact with combustible materials, as it is a strong oxidizer and can intensify fires.
- Ground all equipment when transferring the powder to prevent static discharge.
- Wash hands thoroughly after handling.

Emergency Procedures

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.

- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Do not use combustible materials like paper towels for cleanup. For large spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.

Storage

Proper storage of **barium periodate** is crucial to maintain its stability and prevent hazardous situations.

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as organic materials, reducing agents, and combustible materials.
- Do not store on wooden shelves.
- Label the container clearly with the chemical name and all relevant hazard warnings.

Disposal

Dispose of **barium periodate** and any contaminated materials as hazardous waste.

- Collect waste in a clearly labeled, sealed container.
- Follow all federal, state, and local regulations for the disposal of barium-containing and oxidizing chemical waste.^{[13][14][15][16][17]}
- Contact your institution's EHS department for guidance on proper disposal procedures.

Experimental Protocols

While specific experimental protocols for **barium periodate** are not widely published, its properties as a periodate salt suggest its potential application in reactions where other periodates, such as sodium periodate, are used. The most common application is the oxidative cleavage of vicinal diols, known as the Malaprade reaction.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

General Protocol for Oxidative Cleavage of a Vicinal Diol (Malaprade Reaction)

This protocol is a general guideline and may need to be optimized for specific substrates and reaction conditions. Due to the low solubility of **barium periodate**, a heterogeneous reaction mixture is expected, which may require longer reaction times or the use of a co-solvent.

Materials:

- Vicinal diol substrate
- **Barium periodate**
- Appropriate solvent (e.g., a mixture of water and a miscible organic solvent like THF, methanol, or acetone)
- Stirring apparatus (magnetic stirrer and stir bar)
- Reaction vessel (round-bottom flask)
- Equipment for reaction monitoring (e.g., TLC)
- Work-up and purification supplies (e.g., filtration apparatus, separatory funnel, rotary evaporator, chromatography supplies)

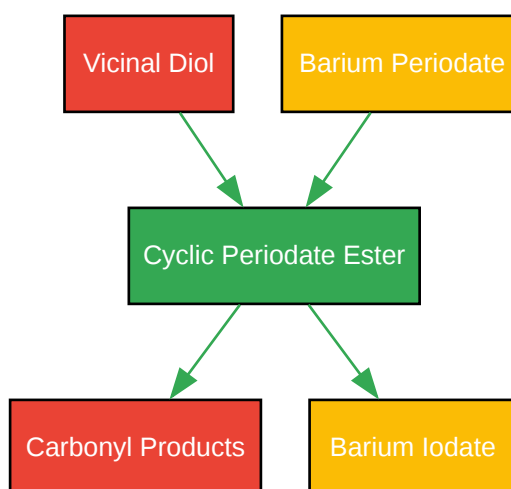
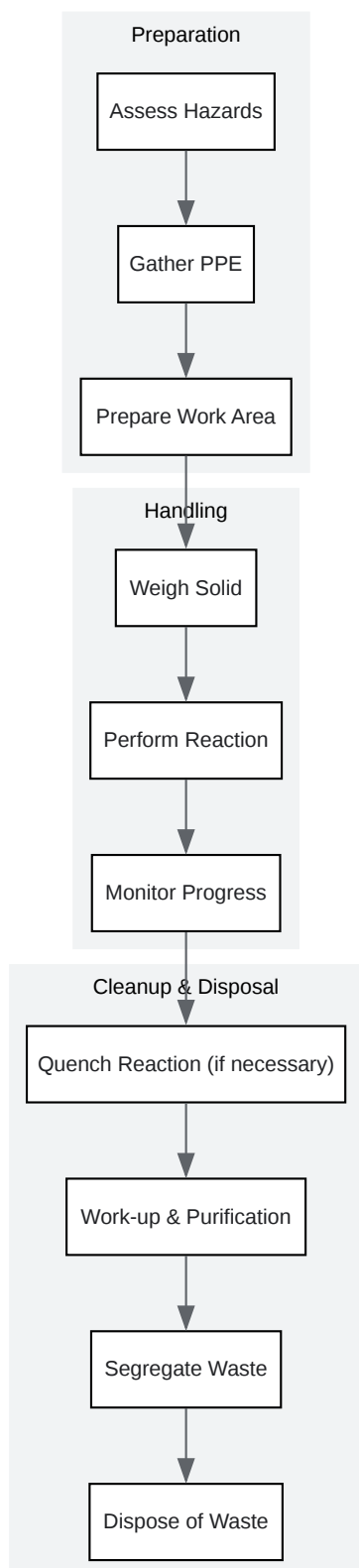
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve the vicinal diol in a suitable solvent system.
- **Addition of Oxidant:** Add **barium periodate** to the solution. The amount will depend on the scale of the reaction and the stoichiometry (typically a slight excess of the periodate is used).

- **Reaction:** Stir the reaction mixture vigorously at room temperature. Monitor the progress of the reaction by an appropriate method, such as Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, filter the reaction mixture to remove the insoluble barium salts. Wash the filter cake with the reaction solvent.
- **Extraction:** If an organic solvent was used, it may be removed under reduced pressure. The product can then be extracted from the aqueous phase using an appropriate organic solvent.
- **Purification:** The crude product can be purified by standard laboratory techniques such as column chromatography, distillation, or recrystallization.

Visualizations

Logical Workflow for Handling Barium Periodate



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